Commercial Sources and Application Notes for PI4KIII Beta Inhibitor 3

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Compound of Interest

Compound Name:	*PI4KIII beta inhibitor 3*
CAS No.:	*1245319-54-3*
Cat. No.:	*B1139432*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **PI4KIII beta inhibitor 3**, a potent and selective inhibitor of Phosphatidylinositol 4-Kinase III Beta. It is intended to guide researchers in the effective application of this compound in in vitro and in vivo experimental settings.

Product Information

PI4KIII beta inhibitor 3 is a small molecule inhibitor with significant immunosuppressive and potential antiviral activities. It acts by selectively targeting PI4KIIIβ, a lipid kinase involved in crucial cellular signaling pathways.

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Property	Value	Source
CAS Number	1245319-54-3	MedChemExpress, Cayman Chemical
Molecular Formula	$C_{22}H_{22}N_8OS$	MedChemExpress, Cayman Chemical
Molecular Weight	446.53 g/mol	MedChemExpress, Cayman Chemical
Solubility	Soluble in DMSO and Methanol	Cayman Chemical
Storage	Store at -20°C for long-term stability.	APExBIO, MedChemExpress

Commercial Suppliers:

- APExBIO: Offers high-purity **PI4KIII beta inhibitor 3** for signaling research.
- Cayman Chemical: Provides the inhibitor with detailed technical information and purity data.
- Divbio Science Europe: Supplies the inhibitor in various quantities.
- MedChemExpress: Offers the compound along with in vitro and in vivo activity data.
- AgroRNA: Lists the inhibitor among its products.

Mechanism of Action and Signaling Pathway

PI4KIII beta inhibitor 3 exerts its effects by inhibiting the catalytic activity of PI4KIIIβ, an enzyme that phosphorylates phosphatidylinositol (PI) to generate phosphatidylinositol 4-phosphate (PI4P). This product, PI4P, is a key second messenger and a precursor for other important signaling lipids like $PI(4,5)P_2$. The PI4KIIIβ pathway is implicated in the regulation of the PI3K/Akt signaling cascade, which is fundamental for cell growth, proliferation, and survival.

Below is a diagram illustrating the signaling pathway involving PI4KIIIβ and the point of inhibition by **PI4KIII beta inhibitor 3**.

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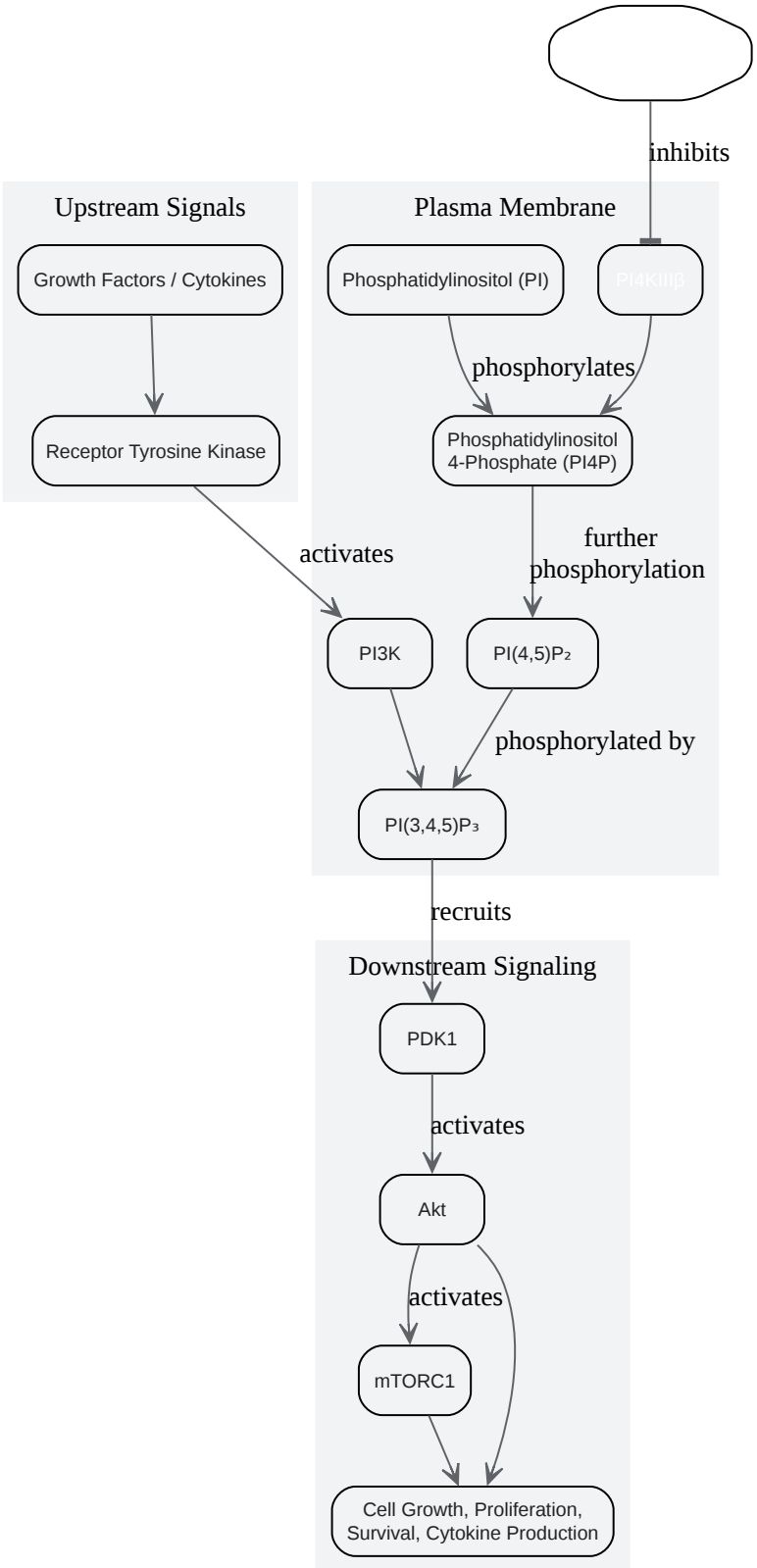

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Caption: PI4KIIIβ Signaling Pathway and Inhibition.

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Quantitative Data Summary

The following tables summarize the in vitro and in vivo activity of **PI4KIII beta inhibitor 3**.

Table 1: In Vitro Inhibitory Activity

Target	IC_{50}	Assay Type	Source
PI4KIIIβ	5.7 nM	Biochemical Assay	MedChemExpress[1]
PI4KIIIβ	19 nM	Biochemical Assay	Cayman Chemical[2]
Immunosuppressive Activity	3 nM	Mixed Lymphocyte Reaction (MLR)	MedChemExpress[1]
IL-2 Secretion	< 1 nM	Cellular Assay	APExBIO
IFNγ Secretion	< 1 nM	Cellular Assay	APExBIO

Table 2: In Vivo Efficacy in a Collagen-Induced Arthritis (CIA) Mouse Model

Animal Model	Treatment Dose	Effect	Source
DBA1 mice	40 mg/kg/day (oral)	Delayed onset and decreased severity of arthritis symptoms. Reduced anti-CII IgG titre and histological scores.	MedChemExpress[1]

Detailed Application Notes and Protocols

In Vitro PI4KIIIβ Activity Assay

This protocol is adapted from a general method for measuring PI4K activity.[3]

Objective: To determine the in vitro inhibitory activity of **PI4KIII beta inhibitor 3** against recombinant PI4KIIIβ.

Materials:

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- Recombinant human PI4KIIIβ enzyme
- Phosphatidylinositol (PI) substrate
- Assay buffer (e.g., 50 mM HEPES pH 7.5, 10 mM $MgCl_2$, 1 mM EGTA, 0.1% CHAPS)
- [γ-^{33}P]ATP
- **PI4KIII beta inhibitor 3** (dissolved in DMSO)
- 96-well reaction plates
- Scintillation counter

Workflow Diagram:

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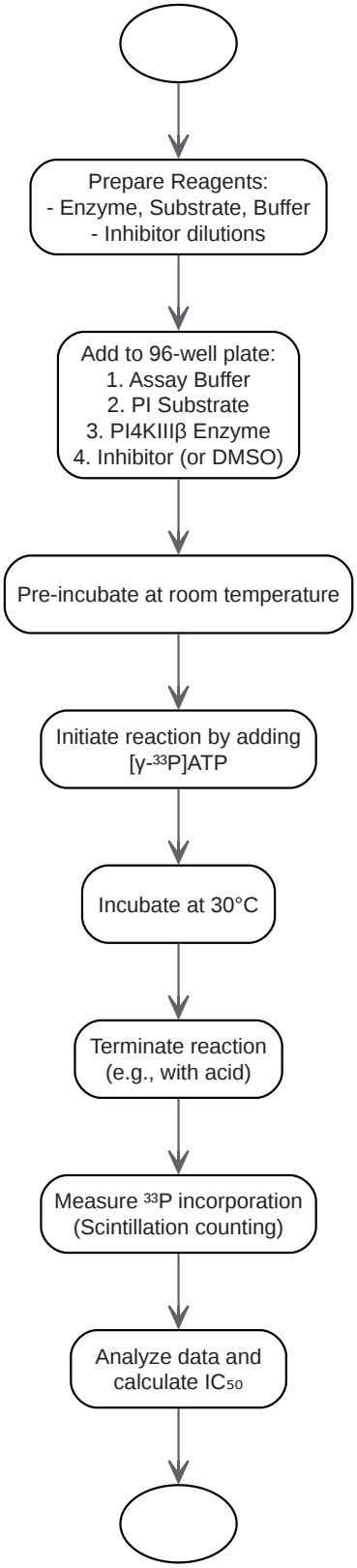

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Caption: In Vitro PI4KIIIβ Activity Assay Workflow.

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Protocol:

- Prepare serial dilutions of **PI4KIII beta inhibitor 3** in DMSO. The final DMSO concentration in the assay should be kept constant (e.g., 1%).
- In a 96-well plate, add the assay buffer, PI substrate, and recombinant PI4KIIIβ enzyme.
- Add the diluted **PI4KIII beta inhibitor 3** or DMSO (for control wells) to the respective wells.
- Pre-incubate the plate for 15 minutes at room temperature to allow the inhibitor to bind to the enzyme.
- Initiate the kinase reaction by adding [γ-^{33}P]ATP to each well.
- Incubate the plate at 30°C for a defined period (e.g., 60 minutes). The incubation time should be within the linear range of the reaction.
- Terminate the reaction by adding a stop solution (e.g., 1 M HCl).
- Transfer the reaction mixture to a filter plate to separate the phosphorylated lipid from the unincorporated [γ-^{33}P]ATP.
- Wash the filter plate several times with a wash buffer (e.g., 75 mM phosphoric acid).
- Measure the amount of incorporated ^{33}P in a scintillation counter.
- Calculate the percentage of inhibition for each inhibitor concentration relative to the DMSO control and determine the IC_{50} value using a suitable software.

Mixed Lymphocyte Reaction (MLR) Assay

This protocol provides a framework for assessing the immunosuppressive activity of **PI4KIII beta inhibitor 3**.[1]

Objective: To evaluate the effect of **PI4KIII beta inhibitor 3** on T-cell proliferation in response to allogeneic stimulation.

Materials:

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- Peripheral blood mononuclear cells (PBMCs) from two healthy, unrelated donors.
- RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS), L-glutamine, and antibiotics.
- **PI4KIII beta inhibitor 3** (dissolved in DMSO).
- Cell proliferation dye (e.g., CFSE) or ^{3}H-thymidine.
- 96-well cell culture plates.
- Flow cytometer or scintillation counter.

Protocol:

- Isolate PBMCs from the blood of two donors using Ficoll-Paque density gradient centrifugation.
- One-way MLR: Treat the "stimulator" PBMCs from one donor with mitomycin C or irradiation to prevent their proliferation.
- Label the "responder" PBMCs from the second donor with a cell proliferation dye like CFSE, if using flow cytometry.
- In a 96-well plate, co-culture the responder PBMCs with the treated stimulator PBMCs at a suitable ratio (e.g., 1:1).
- Add serial dilutions of **PI4KIII beta inhibitor 3** or DMSO (vehicle control) to the co-cultures.
- Incubate the plates for 5-7 days at 37°C in a humidified 5% CO_2 incubator.
- Assessment of Proliferation:
  - Flow Cytometry (CFSE): Harvest the cells and analyze the dilution of the CFSE dye in the responder T-cell population (e.g., CD3+ cells). Proliferation is indicated by a decrease in CFSE fluorescence intensity.

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- ^{3}H-Thymidine Incorporation: Add ^{3}H-thymidine to the cultures for the final 18-24 hours of incubation. Harvest the cells onto filter mats and measure the incorporated radioactivity using a scintillation counter.

- Cytokine Analysis (Optional): Collect supernatants from the cultures before harvesting the cells. Measure the concentration of cytokines like IL-2 and IFN-γ using ELISA or a multiplex bead array.

- Calculate the percentage of inhibition of T-cell proliferation and cytokine secretion for each inhibitor concentration and determine the IC_{50} value.

Collagen-Induced Arthritis (CIA) in a Mouse Model

This protocol is a standard method for inducing arthritis in mice to test the efficacy of anti-inflammatory compounds.

Objective: To evaluate the in vivo efficacy of **PI4KIII beta inhibitor 3** in a mouse model of rheumatoid arthritis.

Materials:

- DBA/1 mice (male, 8-10 weeks old).
- Bovine type II collagen (CII).
- Complete Freund's Adjuvant (CFA).
- Incomplete Freund's Adjuvant (IFA).
- **PI4KIII beta inhibitor 3**.
- Vehicle (e.g., 1% methylcellulose).

Workflow Diagram:

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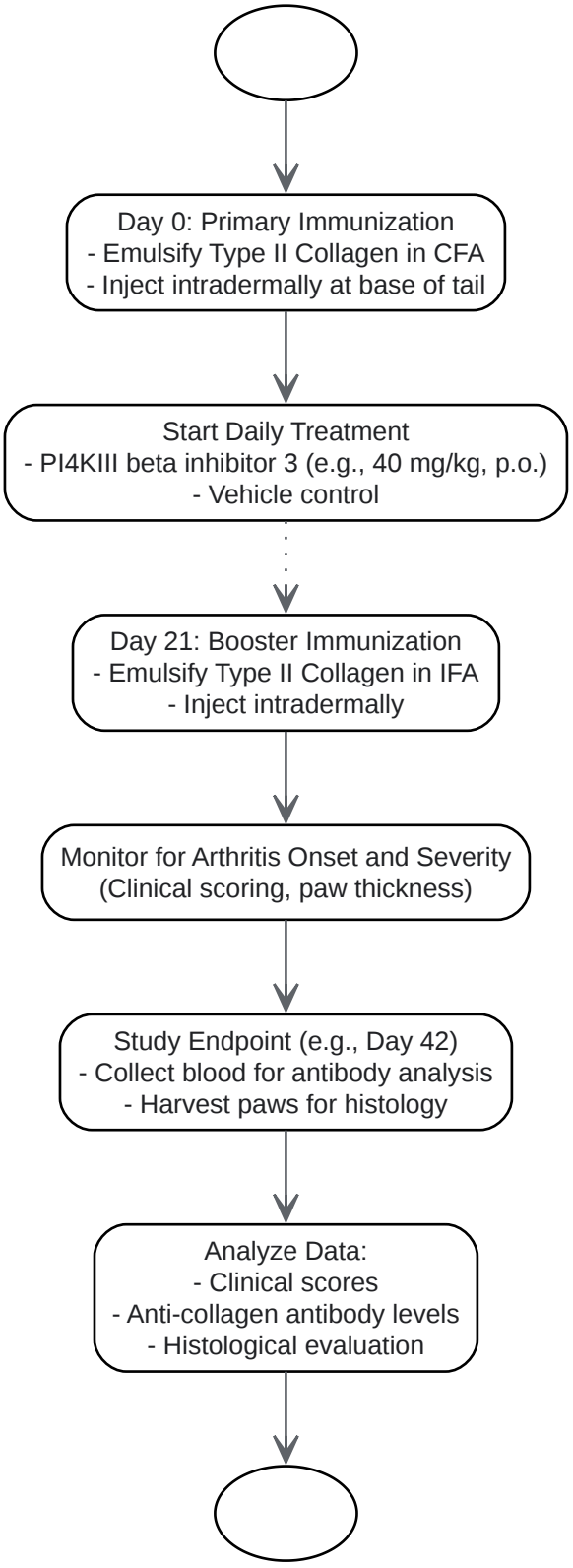

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Caption: Collagen-Induced Arthritis (CIA) Experimental Workflow.

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Protocol:

- Primary Immunization (Day 0):
  - Prepare an emulsion of bovine type II collagen (100 µg per mouse) in Complete Freund's Adjuvant (CFA).
  - Inject 100 µL of the emulsion intradermally at the base of the tail of each DBA/1 mouse.
- Treatment:
  - Begin daily oral administration of **PI4KIII beta inhibitor 3** (e.g., 40 mg/kg) or the vehicle control. Treatment can be initiated prophylactically (from Day 0) or therapeutically (upon onset of arthritis).
- Booster Immunization (Day 21):
  - Prepare an emulsion of bovine type II collagen (100 µg per mouse) in Incomplete Freund's Adjuvant (IFA).
  - Inject 100 µL of the emulsion intradermally at a different site from the primary injection.
- Monitoring and Assessment:
  - Monitor the mice daily for the onset and severity of arthritis, typically starting from day 21.
  - Score the clinical signs of arthritis in each paw based on a scale of 0-4 (0 = normal, 4 = severe swelling and redness with ankylosis).
  - Measure paw thickness using a caliper.
- Endpoint Analysis:
  - At the end of the study (e.g., day 42), collect blood samples to measure serum levels of anti-type II collagen antibodies by ELISA.
  - Euthanize the mice and collect the paws for histological analysis to assess inflammation, cartilage destruction, and bone erosion.

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Safety Precautions

PI4KIII beta inhibitor 3 is for research use only. Standard laboratory safety precautions should be followed. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling the compound. Avoid inhalation of dust and contact with skin and eyes. Refer to the supplier's Safety Data Sheet (SDS) for detailed safety information.

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